

In-Depth Technical Safety Guide: 4-(Dibromomethyl)-3-methoxybenzonitrile

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Compound of Interest

Compound Name: 4-(Dibromomethyl)-3-methoxybenzonitrile

Cat. No.: B1357265

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **4-(Dibromomethyl)-3-methoxybenzonitrile** (CAS No: 914106-35-7). The information is compiled and presented to meet the needs of laboratory and drug development professionals, emphasizing safe handling, storage, and emergency procedures.

Chemical Identification and Physical Properties

4-(Dibromomethyl)-3-methoxybenzonitrile is a white to off-white solid primarily utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[\[1\]](#)[\[2\]](#) Its key identifiers and physical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ Br ₂ NO	[1][3]
Molecular Weight	304.97 g/mol	[3]
CAS Number	914106-35-7	[3]
Appearance	White to off-white solid	[1][4]
Melting Point	Not available	[1][5]
Boiling Point	Not available	[1][5]
Solubility	No data available	[1]

Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its corrosive nature and acute toxicity upon ingestion.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage

GHS Pictograms:

-  alt text

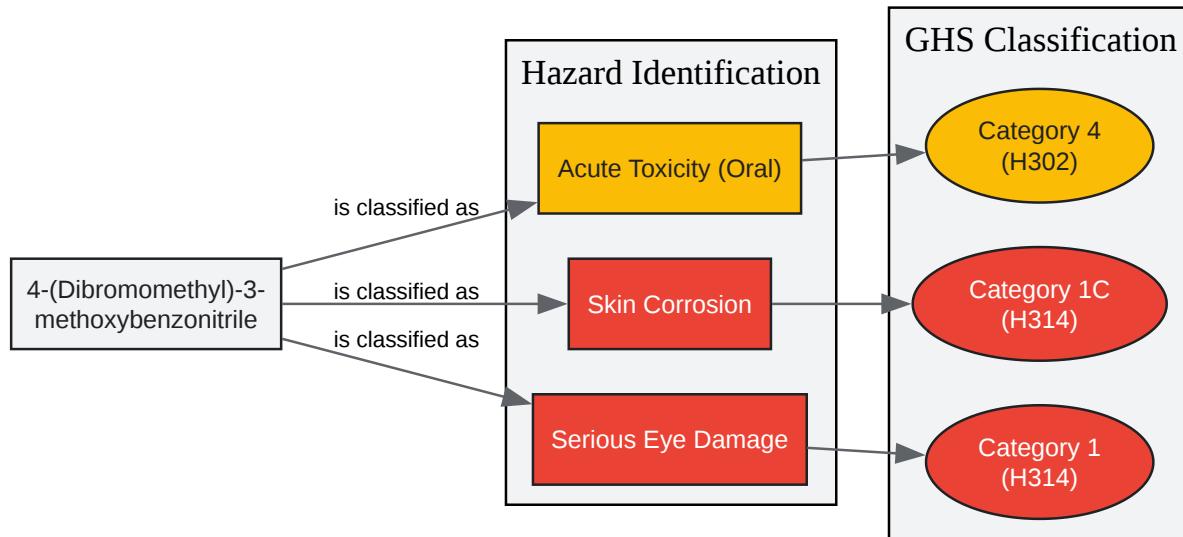
(GHS05: Corrosion)

-  alt text

(GHS07: Exclamation Mark)

Signal Word: Danger

The following diagram illustrates the GHS hazard classification pathway for this chemical.



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Caption: GHS Hazard Classification Pathway.

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling this compound to minimize exposure risk.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required for all personnel handling this substance.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when dusts may be generated.

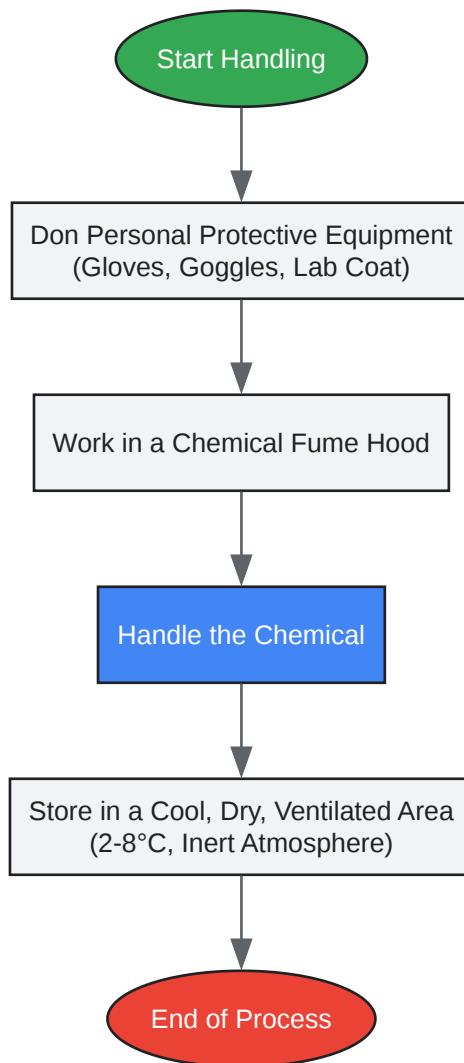
Engineering Controls

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#) Eyewash stations and safety showers must be readily accessible.[\[6\]](#)

Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[6\]](#) Recommended storage is under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[\[1\]](#)[\[4\]](#)

The logical workflow for safe handling and storage is depicted below.



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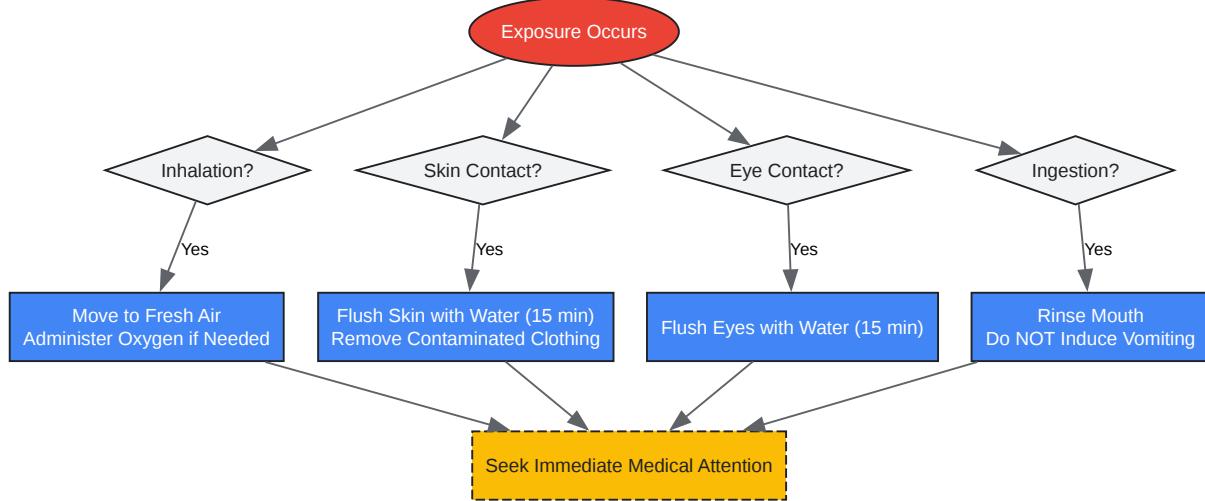
Caption: Safe Handling and Storage Workflow.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

The following diagram outlines the decision-making process for first aid response.



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Caption: First Aid Emergency Response Flowchart.

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures

In case of a fire, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.^[7]

Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[6]

Accidental Release Measures

For spills, wear appropriate PPE and ensure adequate ventilation.^[6] Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.

^[8] Avoid generating dust.

Toxicological and Ecological Information

Detailed quantitative toxicological and ecological data for **4-(Dibromomethyl)-3-methoxybenzonitrile** are not readily available. However, the presence of the nitrile group

suggests potential for acute toxicity if ingested or inhaled.[\[2\]](#) Due to its chemical structure, it is advisable to handle this compound with care to avoid environmental release.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter drains or waterways.

This guide is intended to provide essential safety information. Always refer to the most current and complete Safety Data Sheet (SDS) from your supplier before handling this chemical.

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